

The Industrial Versatility of 2,3-Dichloro-1-propanol: A Technical Guide

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Compound of Interest

Compound Name: 2,3-Dichloro-1-propanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **2,3-Dichloro-1-propanol** (2,3-DCP), a chlorinated alcohol, is a pivotal chemical intermediate with a range of industrial applications. This technical guide provides an in-depth overview of its primary uses, synthesis methodologies, and key chemical data, tailored for professionals in research, development, and manufacturing. Its role as a precursor in the synthesis of high-value compounds, particularly epichlorohydrin, underscores its industrial significance.

Core Industrial Applications

The predominant industrial application of **2,3-dichloro-1-propanol** lies in its role as a key intermediate in the production of epichlorohydrin, a vital component in the manufacture of epoxy resins, synthetic glycerol, and various other polymers.^{[1][2][3]} Additionally, it finds utility as a solvent for certain materials and as a building block in other chemical syntheses.

Precursor to Epichlorohydrin

The conversion of **2,3-dichloro-1-propanol** to epichlorohydrin is achieved through a dehydrochlorination reaction, typically in the presence of a base such as sodium hydroxide.^{[4][5][6]} This reaction is a cornerstone of many industrial processes for producing epichlorohydrin, a globally significant commodity chemical. The reaction kinetics have been studied, revealing that the dehydrochlorination of **2,3-dichloro-1-propanol** is less reactive than its isomer, 1,3-

dichloro-2-propanol.[4][5] The reaction is first order with respect to the hydroxyl ion concentration and second order with respect to the dichloropropanol concentration.[4][5]

Solvent Applications

2,3-Dichloro-1-propanol is utilized as a solvent for hard resins and nitrocellulose.[7][8] It also serves as a cement for celluloid and a binder for watercolors.[7][8][9] Its physical properties, including its liquid state at room temperature and its relatively high boiling point, contribute to its suitability for these applications.

Other Chemical Syntheses

While the synthesis of epichlorohydrin is its primary use, **2,3-dichloro-1-propanol** can also be a precursor in the synthesis of other organic compounds. However, its direct application in the pharmaceutical and agrochemical industries is less prominent than its isomer, 1,3-dichloro-2-propanol.[10][11] The presence of two chlorine atoms and a hydroxyl group provides reactive sites for various chemical transformations.

Synthesis of 2,3-Dichloro-1-propanol

Industrially, **2,3-dichloro-1-propanol** is primarily synthesized via two main routes: the chlorination of allyl alcohol and the hydrochlorination of glycerol.

From Allyl Alcohol

The chlorination of allyl alcohol in a highly concentrated aqueous solution of hydrochloric acid is a common method for producing **2,3-dichloro-1-propanol**. [12][13] This process can achieve high yields, with some patented methods reporting yields of over 90%. [13][14] The reaction is typically carried out at low temperatures.

From Glycerol

With the increasing availability of glycerol as a byproduct of biodiesel production, its conversion to dichloropropanols has become an economically attractive route. [15][16][17] The process involves the reaction of glycerol with a chlorinating agent, such as hydrogen chloride, often in the presence of a catalyst like a carboxylic acid. [18][19][20] This method can produce a mixture of dichloropropanol isomers.

Quantitative Data

The following tables summarize key quantitative data for **2,3-dichloro-1-propanol**.

Table 1: Physical and Chemical Properties of **2,3-Dichloro-1-propanol**

Property	Value	Reference
CAS Number	616-23-9	[21] [22]
Molecular Formula	C ₃ H ₆ Cl ₂ O	[21] [23]
Molecular Weight	128.99 g/mol	[21] [23]
Appearance	Clear, colorless to slightly yellow liquid	[9]
Density	1.360 g/mL at 20 °C	[9]
Boiling Point	182 °C	[9]
Melting Point	-29.15 °C	[9]
Flash Point	93 °C	[9]
Solubility in Water	1-10 g/L	[9]
Refractive Index	1.4835-1.4855	[9]

Table 2: Typical Reaction Conditions for the Synthesis of Dichloropropanol from Glycerol

Parameter	Value	Reference
Reactant	Glycerol, Hydrogen Chloride	[19]
Catalyst	Acetic Acid or Adipic Acid	[19]
Molar Ratio (Glycerol:HCl)	1:4 (with adipic acid)	[19]
Catalyst Loading	10% (adipic acid)	[19]
Reaction Temperature	105 °C	[19]
Reaction Time	10 hours	[19]
Yield of Dichloropropanol	88.2%	[19]

Table 3: Optimized Conditions for Epichlorohydrin Synthesis from Dichloropropanols

Parameter	Value	Reference
Reactants	Dichloropropanol (DCP), Sodium Hydroxide (NaOH)	[4]
Molar Ratio (NaOH:DCP)	1.05:1	[4]
NaOH Concentration	20% (mass fraction)	[4]
Reaction Temperature	50 °C	[4]
Residence Time	15 seconds	[4]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and development of synthetic processes. The following sections provide outlines for key laboratory-scale syntheses.

Synthesis of Dichloropropanol from Glycerol

Objective: To synthesize a mixture of dichloropropanols from glycerol and hydrogen chloride.

Materials:

- Glycerol (99.5%)
- Acetic acid
- Hydrogen chloride gas
- Jacketed glass reactor with reflux condenser
- Mechanical stirrer
- Oil bath with thermostat
- Pressure-regulating system for HCl gas

Procedure:

- Charge the jacketed glass reactor with 3.29 moles of glycerol and 0.124 moles of acetic acid.
[24]
- Heat the mixture to 105 °C using the oil bath.[24]
- Introduce hydrogen chloride gas into the reactor over 5.5 hours, maintaining a pressure of 1.3 bar and a stirring speed of 500 rpm.[24]
- Continuously remove and collect the water formed during the reaction.[24]
- After the reaction is complete, cool the mixture and analyze the product composition using gas chromatography.

Synthesis of Epichlorohydrin from Dichloropropanol

Objective: To synthesize epichlorohydrin via the dehydrochlorination of a dichloropropanol mixture.

Materials:

- Glycerol α,γ -dichlorohydrin (a mixture of 1,3- and 2,3-isomers)
- Anhydrous ether

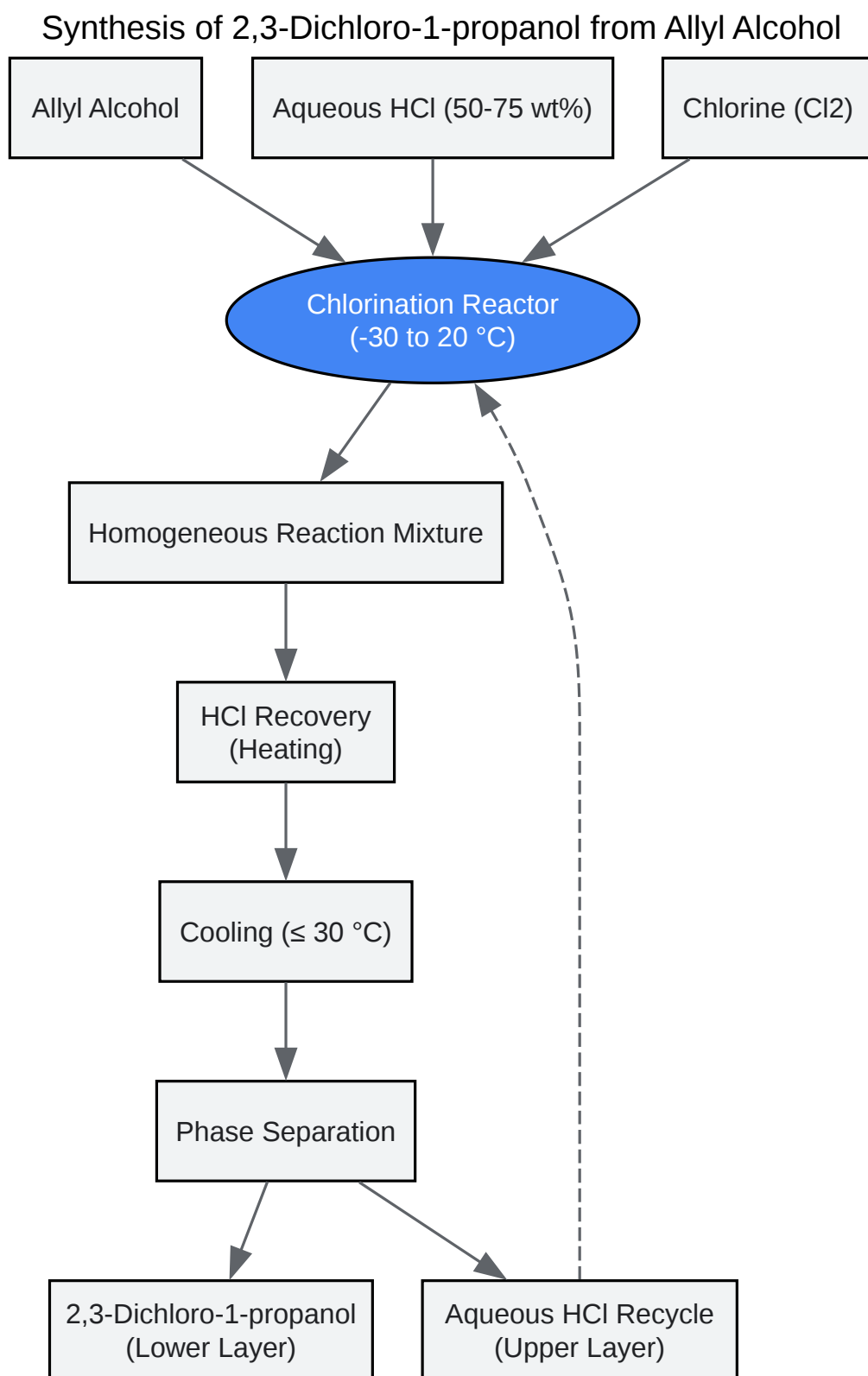
- Finely powdered sodium hydroxide
- Three-necked flask equipped with a mechanical stirrer, reflux condenser, and a powder addition funnel
- Water bath

Procedure:

- In the three-necked flask, prepare a solution of 1290 g (10 moles) of glycerol α,γ -dichlorohydrin in 1 liter of anhydrous ether.[\[1\]](#)
- Surround the flask with a cold-water bath to maintain a temperature of 25-30 °C.[\[1\]](#)
- With continuous stirring, add 440 g (11 moles) of finely powdered sodium hydroxide in small portions over approximately 20 minutes.[\[1\]](#)
- After the addition is complete, replace the cold water with a water bath heated to 40-45 °C and gently boil the mixture with stirring for four hours.[\[1\]](#)
- After cooling, filter the reaction mixture to remove the sodium chloride and excess sodium hydroxide.
- Wash the solid residue with two 200 cc portions of dry ether.[\[1\]](#)
- Combine the ether filtrates and distill from a water bath at 46-60 °C to remove the ether.[\[1\]](#)
- Fractionally distill the residue to collect the pure epichlorohydrin fraction boiling at 115-117 °C.[\[1\]](#) The reported yield is 76-81% of the theoretical amount.[\[1\]](#)

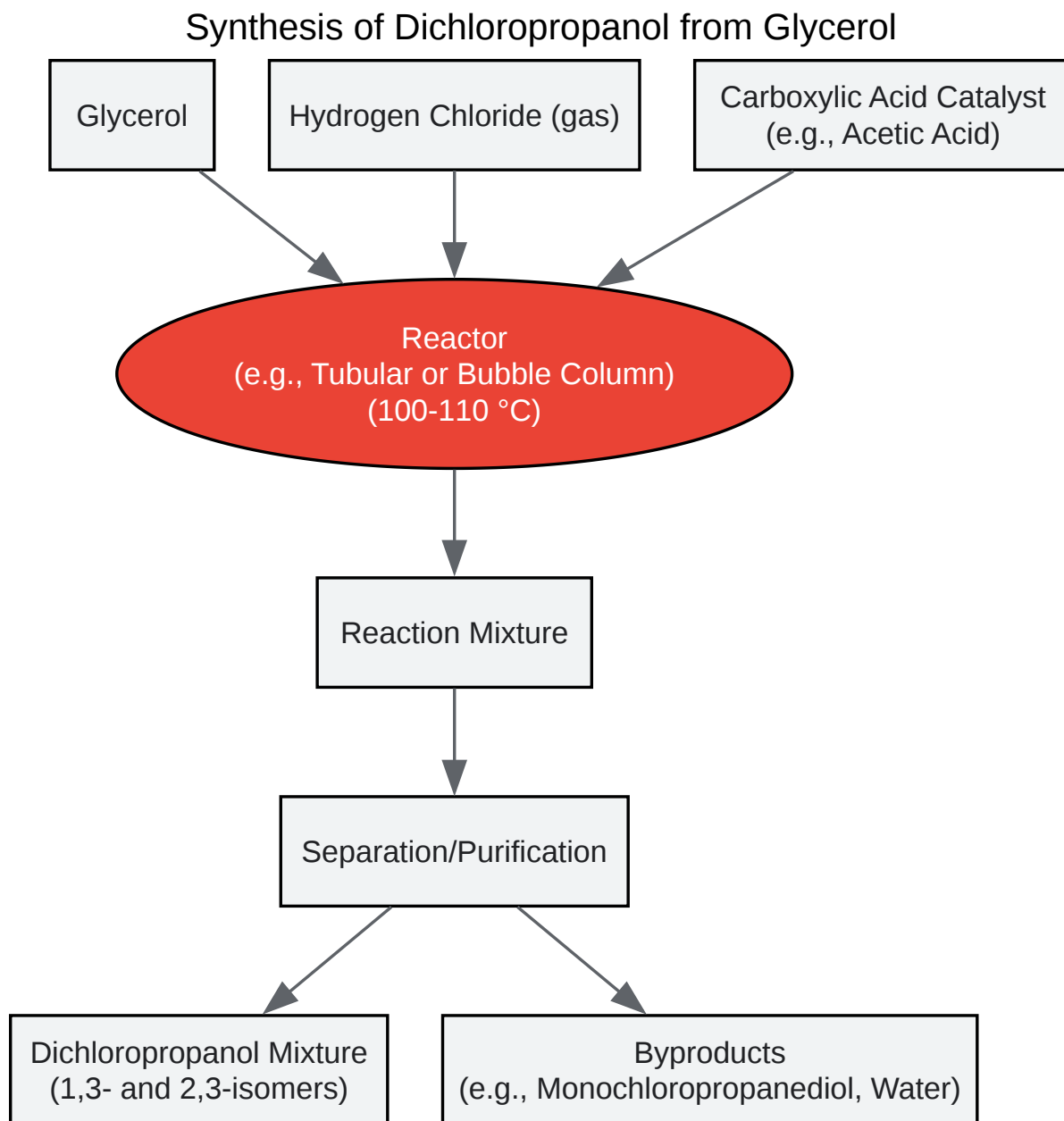
Process Visualizations

The following diagrams illustrate the key synthesis pathways and logical relationships in the industrial application of **2,3-dichloro-1-propanol**.

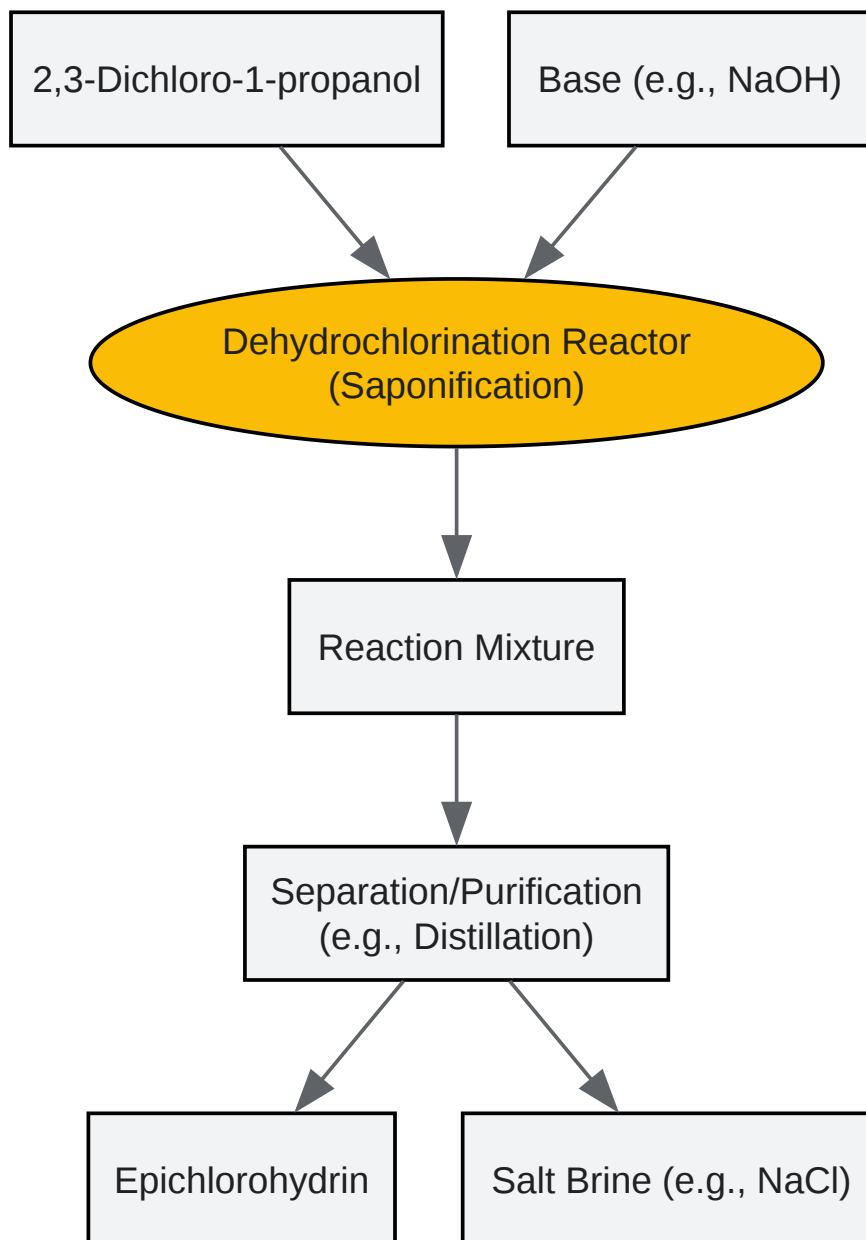


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Fig. 1: Synthesis of **2,3-Dichloro-1-propanol** from Allyl Alcohol.



Industrial Production of Epichlorohydrin



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Isolation and Characterization of 2,3-Dichloro-1-Propanol-Degrading Rhizobia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. (+-)-2,3-Dichloro-1-propanol | C₃H₆Cl₂O | CID 12018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. aidic.it [aidic.it]
- 7. 2,3-DICHLORO-1-PROPANOL | 616-23-9 [amp.chemicalbook.com]
- 8. 2,3-DICHLORO-1-PROPANOL | 616-23-9 [chemicalbook.com]
- 9. lookchem.com [lookchem.com]
- 10. nbinnno.com [nbinnno.com]
- 11. nbinnno.com [nbinnno.com]
- 12. JPS59128341A - Preparation of 2,3-dichloro-1-propanol - Google Patents [patents.google.com]
- 13. US20030149311A1 - Method for producing 2,3-dichloro-1-propahol and epichlorohyryn - Google Patents [patents.google.com]
- 14. US4634784A - Process for production of epichlorohydrin - Google Patents [patents.google.com]
- 15. ftijayabaya.ac.id [ftijayabaya.ac.id]
- 16. researchgate.net [researchgate.net]
- 17. atlantis-press.com [atlantis-press.com]
- 18. CN101007751A - Preparation method of dichloro propanol from glycerin - Google Patents [patents.google.com]
- 19. 2,3-DICHLORO-1-PROPANOL synthesis - chemicalbook [chemicalbook.com]
- 20. scielo.br [scielo.br]
- 21. scbt.com [scbt.com]
- 22. 1-Propanol, 2,3-dichloro- [webbook.nist.gov]

- 23. cheméo.com [cheméo.com]
- 24. WO2009104961A2 - Process for the preparation of a dichloropropanol product - Google Patents [patents.google.com]
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